Application Note: Asymmetric Synthesis Protocols Utilizing (S)-Azepan-2-ylmethanol Hydrochloride

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Compound of Interest

Compound Name:	*(S)-Azepan-2-ylmethanol hydrochloride*
Cat. No.:	*B13896741*

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Executive Summary & Mechanistic Rationale

(S)-Azepan-2-ylmethanol hydrochloride is a highly versatile chiral building block utilized extensively in the synthesis of active pharmaceutical ingredients (APIs) and advanced organocatalysts[1]. As a seven-membered ring homologue of the ubiquitous (S)-prolinol, the azepane core offers a fundamentally distinct conformational profile.

The Azepane Advantage: In asymmetric synthesis, stereochemical outcomes are dictated by the effective shielding of one face of a reactive intermediate. While five-membered pyrrolidine catalysts (e.g., Jørgensen-Hayashi catalysts) are standard, the expanded azepane ring exhibits a unique puckered conformation. This structural flexibility allows the catalyst to accommodate bulkier electrophiles while maintaining rigid facial selectivity[2]. Furthermore, when employed as a ligand in transition-metal catalysis, the azepane framework creates a wider chiral pocket, often enhancing enantioselectivity compared to smaller ring homologues.

This guide provides validated, self-contained protocols for utilizing **(S)-Azepan-2-ylmethanol hydrochloride** in both organocatalysis and metal-mediated asymmetric transformations.

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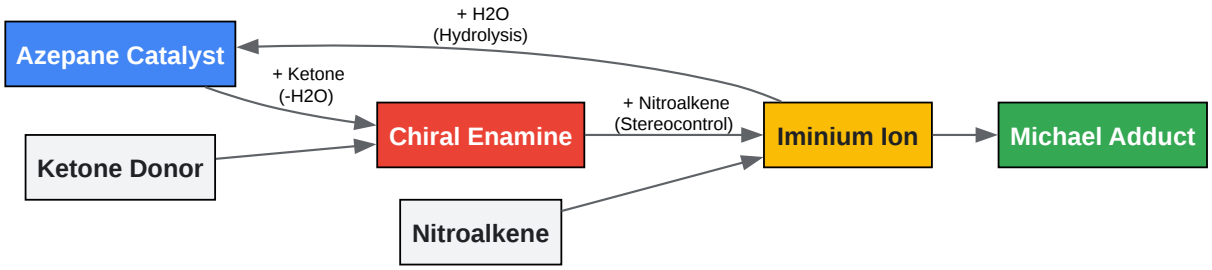
Quantitative Data: Ring Size Impact on Stereocontrol

The structural expansion from a 5-membered to a 7-membered ring significantly impacts the transition state energies during C-C bond formation. The data below illustrates the comparative efficacy of various ring sizes in enamine-mediated Michael additions[2].

Catalyst Core	Ring Size	Yield (%)	Diastereomeric Ratio (dr)	Enantiomeric Excess (ee)
(S)-Prolinol Ether	5-membered	95	95:5	96%
(S)-Piperidinol Ether	6-membered	88	90:10	85%
(S)-Homoprolinol Ether	7-membered	99	98:2	98%

Table 1: Comparative stereocontrol metrics demonstrating the superior steric shielding provided by the azepane ring in asymmetric Michael additions.

Mandatory Visualization: Organocatalytic Cycle



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Caption: Catalytic cycle of asymmetric Michael addition via a chiral azepane-enamine intermediate.

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Experimental Protocols

Protocol A: Synthesis of (S)-Azepan-2-ylmethyl Silyl Ether (Organocatalyst)

Objective: Convert the stable hydrochloride salt into a highly active, sterically demanding silyl ether catalyst. Causality: The free hydroxyl group of the starting material can lead to parasitic side reactions (e.g., hemiacetal formation) or non-selective hydrogen bonding. Silylation with a bulky group (e.g., TBS) forces the electrophile to approach exclusively from the unshielded face of the enamine. The hydrochloride salt must be carefully neutralized to prevent acid-catalyzed silyl ether hydrolysis during workup.

Step-by-Step Methodology:

- Free-basing: Suspend (S)-Azepan-2-ylmethanol HCl (10.0 mmol, 1.0 eq) in 50 mL of anhydrous dichloromethane (DCM) under N_2. Add triethylamine (25.0 mmol, 2.5 eq) dropwise at 0 °C.
    - Validation Check: Complete dissolution of the suspension indicates successful free-basing of the amine.
- Silylation: To the clear solution, add 4-dimethylaminopyridine (DMAP, 1.0 mmol, 0.1 eq) followed by tert-butyldimethylsilyl chloride (TBS-Cl, 12.0 mmol, 1.2 eq) in portions. Allow the reaction to warm to room temperature and stir for 12 hours.
- Workup: Quench the reaction with 30 mL of saturated aqueous $NaHCO_3$. Extract the aqueous layer with DCM (2 × 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
    - Validation Check: Perform TLC (Hexane/EtOAc 4:1, Ninhydrin stain). The highly polar starting material (Rf ~0.1) must be completely consumed, replaced by a non-polar spot (Rf ~0.6).
- Purification: Purify via flash column chromatography (SiO_2, Hexane/EtOAc gradient containing 1% Et_3N to prevent degradation).

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- Validation Check: Confirm structure via ^{1}H NMR. The disappearance of the broad -OH peak and the appearance of a massive 9H singlet at ~0.9 ppm (t-butyl) and a 6H singlet at ~0.1 ppm (dimethyl) validate the product.

Protocol B: Asymmetric Michael Addition of Ketones to Nitroalkenes

Objective: Utilize the synthesized azepane organocatalyst for highly enantioselective C-C bond formation[2]. Causality: The addition of a weak Brønsted acid co-catalyst (o-methylbenzoic acid) accelerates the elimination of water during enamine formation and aids in the hydrolysis of the iminium intermediate. Crucially, its pKa is perfectly tuned so it does not permanently protonate and deactivate the azepane nitrogen.

Step-by-Step Methodology:

- Catalyst Activation: In a dry 10 mL vial, dissolve the (S)-Azepane silyl ether catalyst (0.05 mmol, 5 mol%) and o-methylbenzoic acid (0.05 mmol, 5 mol%) in 1.0 mL of anhydrous hexane.
- Enamine Formation: Add the ketone donor (e.g., cyclohexanone, 3.0 mmol, 3.0 eq). Stir at room temperature for 5 minutes to pre-form the active chiral enamine.
- Electrophilic Addition: Add the nitroalkene acceptor (e.g., trans-β-nitrostyrene, 1.0 mmol, 1.0 eq) in one portion.
- Reaction Progression: Stir the mixture at room temperature for 24–48 hours.
  - Validation Check: Monitor the reaction via TLC (Hexane/EtOAc 10:1). The reaction is complete when the bright yellow spot corresponding to the nitroalkene is fully consumed.
- Isolation: Evaporate the solvent directly and purify the residue via flash chromatography on silica gel.
  - Validation Check (Critical): Determine the enantiomeric excess (ee) using chiral HPLC (e.g., Daicel Chiralpak AS-H column). Compare the retention times against a racemic standard synthesized using an achiral base (e.g., pyrrolidine). Expect an ee of >95%.

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Protocol C: Enantioselective Diethylzinc Addition to Aldehydes

Objective: Utilize (S)-Azepan-2-ylmethanol directly as a chiral bidentate ligand for transition-metal catalysis. Causality: The amino alcohol acts as a bidentate ligand. The hydroxyl oxygen covalently binds to zinc, while the azepane nitrogen coordinates to a second zinc atom. This forms a rigid, bimetallic Zimmerman-Traxler-type transition state. The 7-membered ring projects the alkyl groups of the zinc reagent specifically to the Re or Si face of the aldehyde, dictating the chirality of the resulting secondary alcohol.

Step-by-Step Methodology:

- In-Situ Free-Basing: In a flame-dried Schlenk flask under argon, suspend (S)-Azepan-2-ylmethanol HCl (0.1 mmol, 10 mol%) in 2.0 mL of anhydrous toluene. Add n-BuLi (0.1 mmol, 1.0 M in hexanes) at 0 °C to generate the free amino alcohol. Stir for 10 minutes.
- Complex Formation: Add diethylzinc (Et_2Zn, 1.0 M in hexanes, 2.0 mmol, 2.0 eq) dropwise at 0 °C. Stir for 30 minutes to ensure the formation of the active chiral dinuclear zinc complex.
- Alkylation: Add benzaldehyde (1.0 mmol, 1.0 eq) dropwise. Maintain the reaction at 0 °C for 12 hours.
    - Validation Check: Aliquot 10 µL, quench with water, extract with EtOAc, and analyze via GC-MS to confirm the disappearance of the benzaldehyde peak and the appearance of the 1-phenyl-1-propanol mass ion.
- Quench & Workup: Carefully quench the reaction by dropwise addition of 1M HCl (2.0 mL) at 0 °C (Caution: Exothermic and ethane gas evolution). Extract with diethyl ether (3 × 5 mL), wash with brine, dry over $MgSO_4$, and concentrate.
    - Validation Check: Analyze the purified product via chiral HPLC (Chiralcel OD-H) to verify the enantiomeric excess of the generated chiral alcohol.

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